

O1918 Technical Support Center

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Compound of Interest

Compound Name: O1918

Cat. No.: B7910220

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **O1918**.

Troubleshooting Guide: O1918 Dissolution Issues

Researchers may occasionally encounter challenges with dissolving **O1918**. This guide provides a systematic approach to resolving these issues.

Problem: **O1918** is not dissolving or is forming a precipitate.

Step 1: Verify the Recommended Solvent and Concentration.

The solubility of **O1918** varies significantly between organic solvents and aqueous solutions. Ensure you are using an appropriate solvent for your desired concentration.

Step 2: Follow the Recommended Dissolution Protocol.

For optimal results, adhere to the recommended protocols for preparing **O1918** solutions.

Experimental Protocol: Preparing **O1918** Solutions

Method 1: High Concentration Stock in Organic Solvents

- Weigh the desired amount of **O1918** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of the chosen organic solvent (DMSO, Ethanol, or DMF) to achieve a concentration of up to 30 mg/mL.^{[1][2]}

- Vortex the solution until the **O1918** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution, but avoid excessive heat.
- Store the stock solution at -20°C for long-term storage or at 4°C for short-term use.[3]

Method 2: Lower Concentration in Aqueous Buffer (for cell-based assays)

- Prepare a high-concentration stock solution of **O1918** in an organic solvent such as ethanol as described in Method 1.
- To prepare a working solution in an aqueous buffer like PBS (pH 7.2), dilute the organic stock solution. For example, to achieve a 0.5 mg/mL solution, a 1:1 dilution of an ethanol stock into PBS can be used.[1][2]
- It is critical to add the organic stock solution to the aqueous buffer while vortexing to prevent precipitation.
- Important: Aqueous solutions of **O1918** are not stable and should be prepared fresh for each experiment. It is not recommended to store aqueous solutions for more than one day.[1]

Step 3: Assess Potential Issues with the Compound or Solvent.

If dissolution problems persist after following the correct protocol, consider the following:

- Compound Integrity: Has the **O1918** been stored correctly at -20°C?[1][3] Improper storage can affect its stability and solubility.
- Solvent Quality: Are the organic solvents (DMSO, Ethanol, DMF) anhydrous and of high purity? The presence of water in organic solvents can significantly reduce the solubility of hydrophobic compounds like **O1918**.

Frequently Asked Questions (FAQs)

Q1: What is **O1918** and what is its mechanism of action?

A1: **O1918** is a synthetic compound related to cannabidiol.[4] It functions as a selective antagonist for the G protein-coupled receptors GPR18 and GPR55.[3][4] It does not bind to the classical cannabinoid receptors CB1 and CB2.[3] **O1918** is utilized in research to investigate

the physiological roles of GPR18 and GPR55 and to study non-CB1/CB2 mediated cannabinoid effects.[4][5]

Q2: In which solvents is **O1918** soluble?

A2: **O1918** is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), ethanol, and Dimethylformamide (DMF).[1][2] Its solubility in these solvents is approximately 30 mg/mL.[1][2]

Q3: Can I dissolve **O1918** directly in aqueous buffers like PBS?

A3: **O1918** is sparingly soluble in aqueous buffers.[1] Direct dissolution in buffers like PBS is not recommended. To prepare an aqueous solution, first dissolve **O1918** in an organic solvent like ethanol to make a concentrated stock, and then dilute this stock into the aqueous buffer of your choice. A 1:1 solution of ethanol:PBS (pH 7.2) can achieve a solubility of approximately 0.5 mg/mL.[1][2]

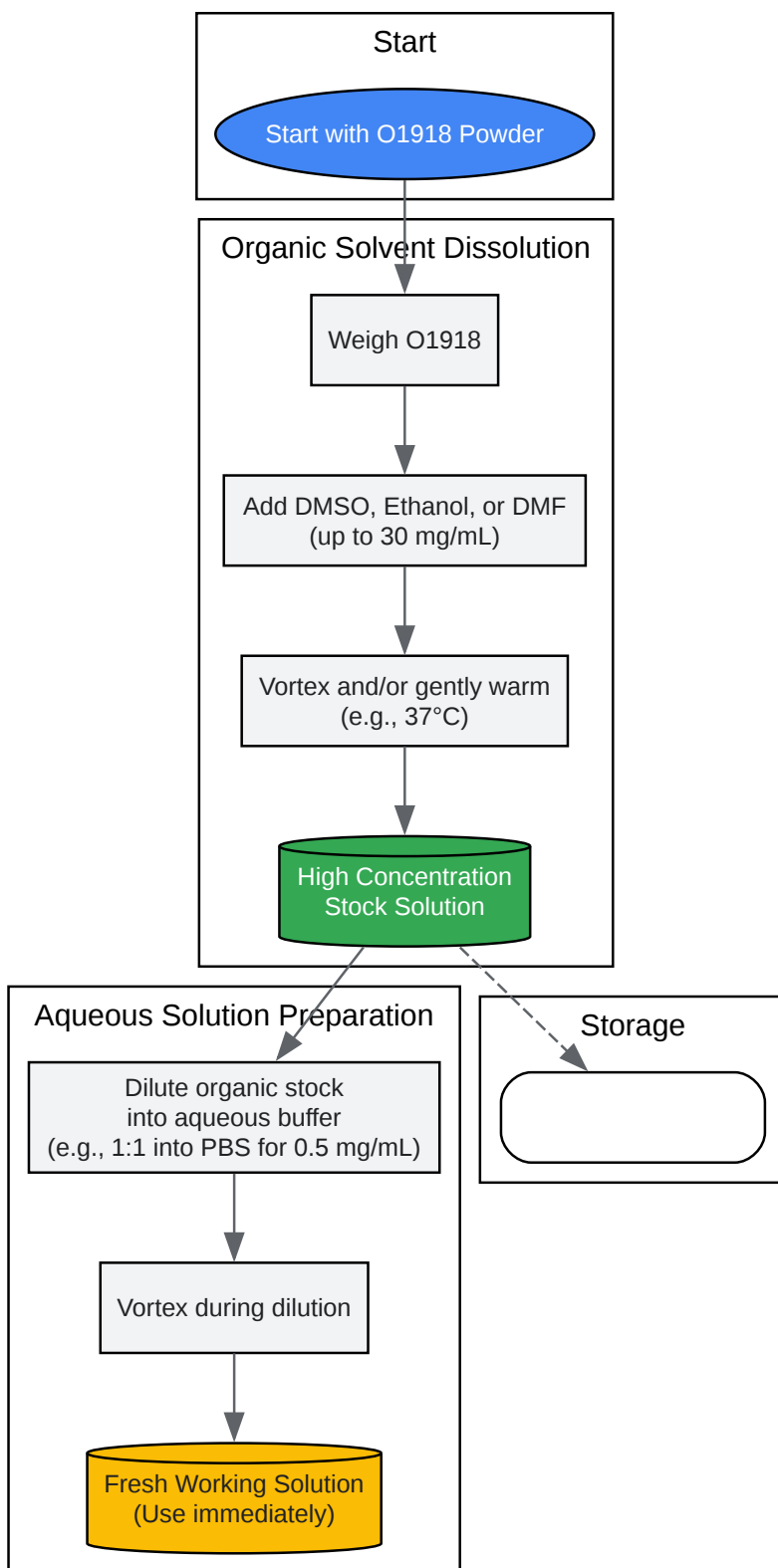
Q4: How should I store **O1918** solutions?

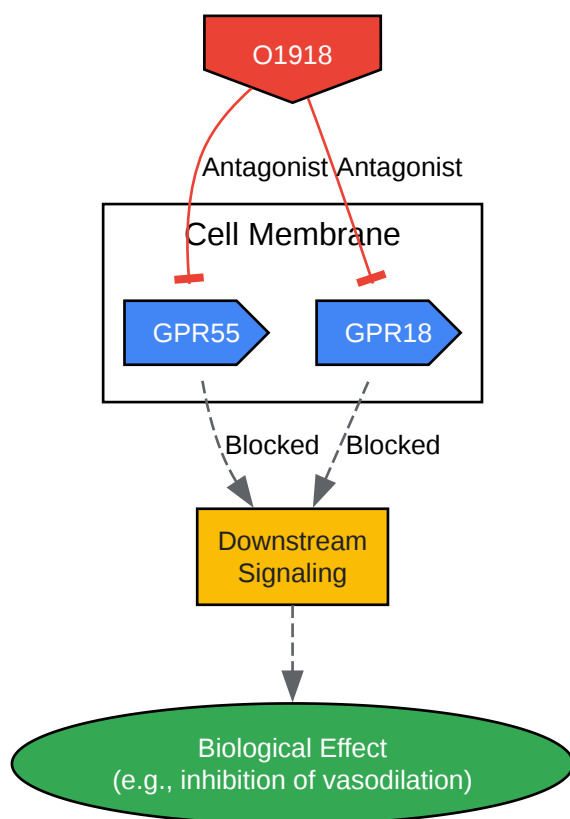
A4: **O1918**, when supplied as a solid or in an organic solvent, should be stored at -20°C for long-term stability, which can be up to several years.[1][3] For short-term use, 4°C is acceptable.[3] Aqueous solutions of **O1918** are not stable and should be used on the same day they are prepared.[1]

Quantitative Data Summary

Property	Value	Source
Molar Mass	286.415 g/mol	[4]
Molecular Formula	C19H26O2	[4]
Solubility in DMSO	~30 mg/mL	[1][2]
Solubility in Ethanol	~30 mg/mL	[1][2]
Solubility in DMF	~30 mg/mL	[2]
Solubility in 1:1 Ethanol:PBS (pH 7.2)	~0.5 mg/mL	[1][2]
Storage (Solid/Organic Solution)	-20°C	[1][3]
Purity	≥95%	[1]

Visualizations





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